

# Cyclohexanemethanol-d11 CAS number and supplier information.

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## Compound of Interest

Compound Name: Cyclohexanemethanol-d11

Cat. No.: B15558428

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## Cyclohexanemethanol-d11: A Technical Guide for Researchers

An in-depth examination of **Cyclohexanemethanol-d11**, its properties, and its critical role as an internal standard in analytical chemistry for drug development and research.

### Introduction

**Cyclohexanemethanol-d11** is the deuterated form of cyclohexanemethanol, a stable isotope-labeled compound essential for high-precision quantitative analysis in complex matrices. Its primary application in research and drug development is as an internal standard for mass spectrometry-based assays, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS). The incorporation of eleven deuterium atoms provides a distinct mass shift, enabling accurate quantification by correcting for variability in sample preparation, injection volume, and matrix effects.

This technical guide provides comprehensive information on the chemical and physical properties of **Cyclohexanemethanol-d11**, a list of potential suppliers, and a detailed, adaptable experimental protocol for its use as an internal standard in analytical workflows.

## Properties and Specifications

**Cyclohexanemethanol-d11** is a valuable tool for researchers requiring high accuracy and precision in their analytical methods. The following table summarizes its key quantitative data.

| Property                       | Value                                                                                 | Source                                                                          |
|--------------------------------|---------------------------------------------------------------------------------------|---------------------------------------------------------------------------------|
| CAS Number                     | 1215077-50-1                                                                          | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Formula              | C <sub>7</sub> H <sub>3</sub> D <sub>11</sub> O                                       | <a href="#">[2]</a> <a href="#">[3]</a>                                         |
| Molecular Weight               | Approximately 125.26 g/mol                                                            | <a href="#">[2]</a> <a href="#">[3]</a>                                         |
| Synonyms                       | (Cyclohexyl-d11)methanol,<br>(1,2,2,3,3,4,4,5,5,6,6-undecadeuteriocyclohexyl)methanol | <a href="#">[2]</a>                                                             |
| Isotopic Purity                | Typically ≥98 atom % D                                                                | <a href="#">[4]</a>                                                             |
| Appearance                     | Not explicitly stated for deuterated form; non-deuterated is a colorless liquid.      | <a href="#">[5]</a>                                                             |
| Boiling Point (non-deuterated) | 181 °C                                                                                | <a href="#">[5]</a>                                                             |
| Density (non-deuterated)       | 0.928 g/mL at 25 °C                                                                   | <a href="#">[5]</a>                                                             |

## Suppliers

**Cyclohexanemethanol-d11** is available from various chemical suppliers specializing in stable isotopes and analytical standards. Researchers can source this compound from the following vendors:

- LGC Standards[\[4\]](#)[\[6\]](#)
- Pharmaffiliates[\[3\]](#)
- Toronto Research Chemicals (TRC)

## Experimental Protocol: Use as an Internal Standard in LC-MS

The following protocol outlines a general workflow for the use of **Cyclohexanemethanol-d11** as an internal standard in a typical LC-MS analysis for the quantification of an analyte in a biological matrix. This protocol is a template and may require optimization for specific applications.

### 4.1. Materials and Reagents

- **Cyclohexanemethanol-d11** (Internal Standard, IS)
- Analyte of interest
- Control biological matrix (e.g., plasma, urine)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Water, ultrapure
- Microcentrifuge tubes
- Autosampler vials

### 4.2. Preparation of Stock and Working Solutions

- Internal Standard Stock Solution (1 mg/mL): Accurately weigh a known amount of **Cyclohexanemethanol-d11** and dissolve it in methanol to achieve a final concentration of 1 mg/mL.
- Analyte Stock Solution (1 mg/mL): Prepare a 1 mg/mL stock solution of the non-deuterated analyte in methanol.

- Internal Standard Working Solution (100 ng/mL): Dilute the IS stock solution with a 50:50 mixture of acetonitrile and water to a final concentration of 100 ng/mL. This concentration should be optimized based on the expected analyte concentration and instrument sensitivity.
- Calibration Standards and Quality Control Samples: Prepare a series of calibration standards and quality control (QC) samples by spiking the control biological matrix with known concentrations of the analyte working solution.

#### 4.3. Sample Preparation (Protein Precipitation)

- Pipette 100  $\mu$ L of the calibration standard, QC sample, or unknown sample into a microcentrifuge tube.
- Add a fixed volume (e.g., 10  $\mu$ L) of the Internal Standard Working Solution to each tube.
- Add 300  $\mu$ L of cold acetonitrile to precipitate proteins.
- Vortex each tube for 30 seconds.
- Centrifuge at 10,000 x g for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean autosampler vial for LC-MS analysis.

#### 4.4. LC-MS Analysis

- Liquid Chromatography: Employ a suitable C18 reverse-phase column. The mobile phase can consist of a gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B). The gradient program should be optimized to achieve good separation of the analyte from matrix components.
- Mass Spectrometry: Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode. Specific precursor and product ion transitions for both the analyte and **Cyclohexanemethanol-d11** must be determined and optimized.

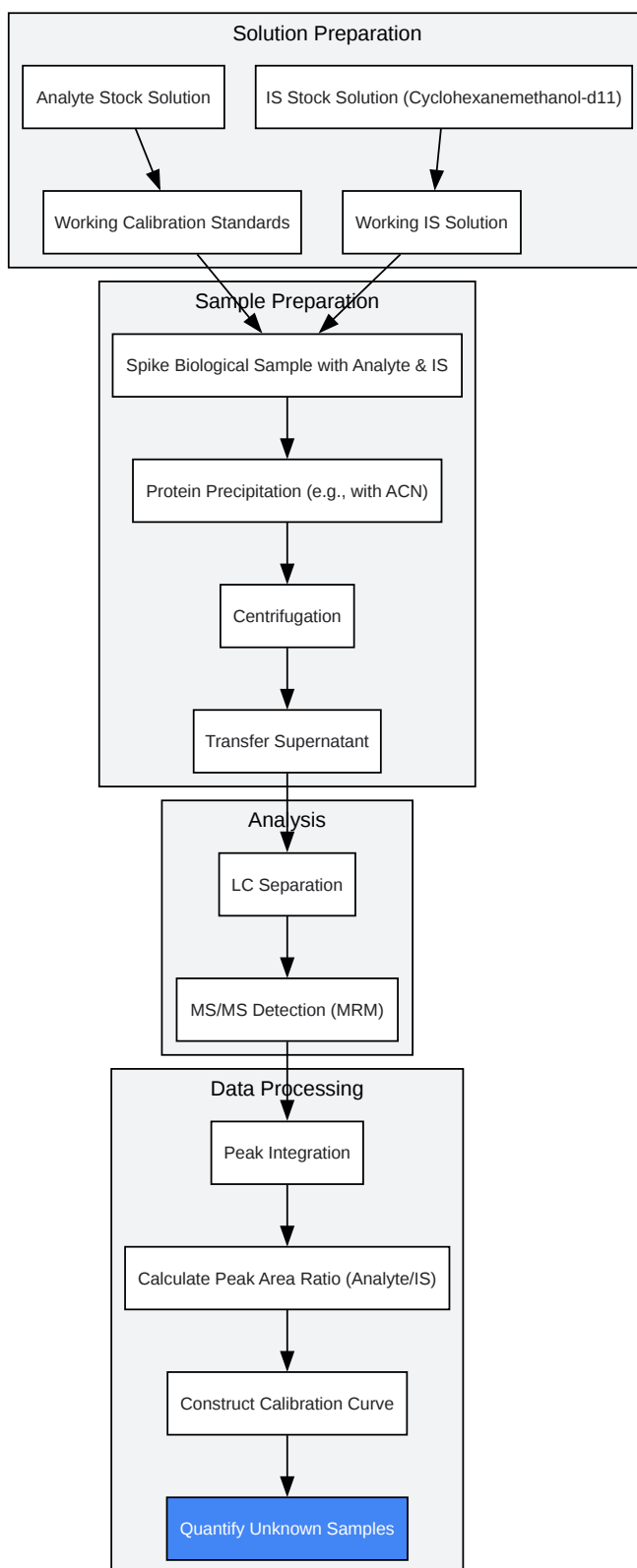
#### 4.5. Data Analysis

The concentration of the analyte in the unknown samples is determined by calculating the peak area ratio of the analyte to the internal standard. A calibration curve is generated by plotting the

peak area ratios of the calibration standards against their known concentrations. The concentration of the unknown samples is then interpolated from this calibration curve.

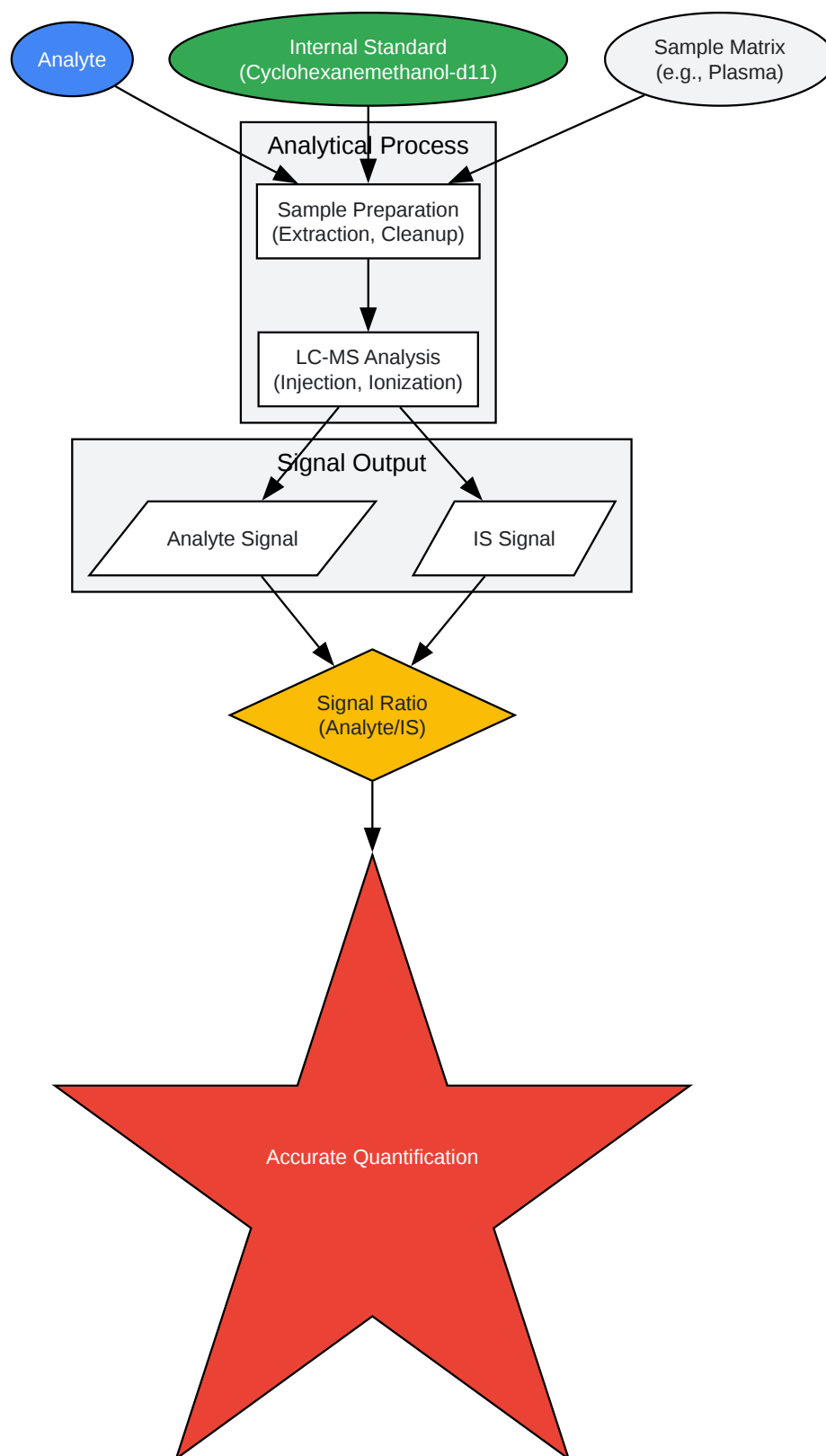
## Visualizing the Workflow

The following diagrams illustrate the key processes involved in utilizing **Cyclohexanemethanol-d11** as an internal standard.



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Figure 1. Workflow for quantitative analysis using a deuterated internal standard.



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Figure 2. Rationale for using a deuterated internal standard for accurate quantification.

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## References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [4. Cyclohexyl-d11-methyl Alcohol | LGC Standards \[lgcstandards.com\]](#)
- [5. 100-49-2 CAS MSDS \(Cyclohexanemethanol\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [6. Cyclohexanemethanol-d11 | LGC Standards \[lgcstandards.com\]](#)
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